An In-depth Technical Guide to the Synthesis of 5-Isothiazolemethanol

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Compound of Interest

Compound Name:	*5-Isothiazolemethanol*
CAS No.:	*1710-66-3*
Cat. No.:	*B031046*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the primary synthetic pathways for **5-isothiazolemethanol**, a key heterocyclic building block in medicinal chemistry and drug development. Due to the limited availability of direct literature on its synthesis, this document outlines the most plausible and chemically sound routes based on established organic chemistry principles and analogous transformations of related heterocyclic compounds. The focus is on two core strategies: the reduction of isothiazole-5-carbaldehyde and the reduction of isothiazole-5-carboxylic acid and its derivatives.

Core Synthesis Pathways

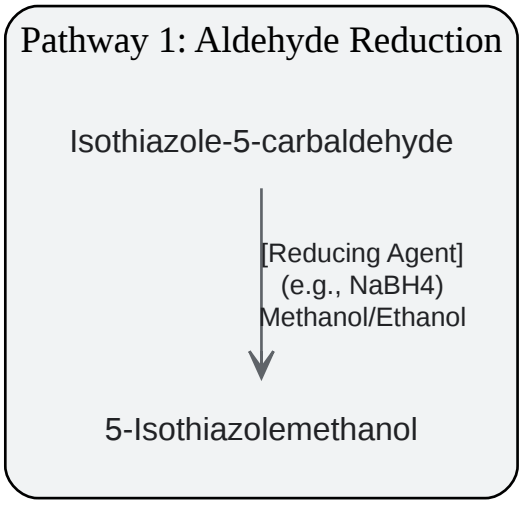
The synthesis of **5-isothiazolemethanol** predominantly relies on the reduction of a carbonyl group at the 5-position of the isothiazole ring. The two most viable precursors are isothiazole-5-carbaldehyde and isothiazole-5-carboxylic acid (or its esters).

Pathway 1: Reduction of Isothiazole-5-carbaldehyde

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This is a direct and efficient one-step method to obtain **5-isothiazolemethanol**, leveraging the commercially available isothiazole-5-carbaldehyde. The selective reduction of the aldehyde functionality to a primary alcohol is a well-established transformation.

Reaction Scheme:



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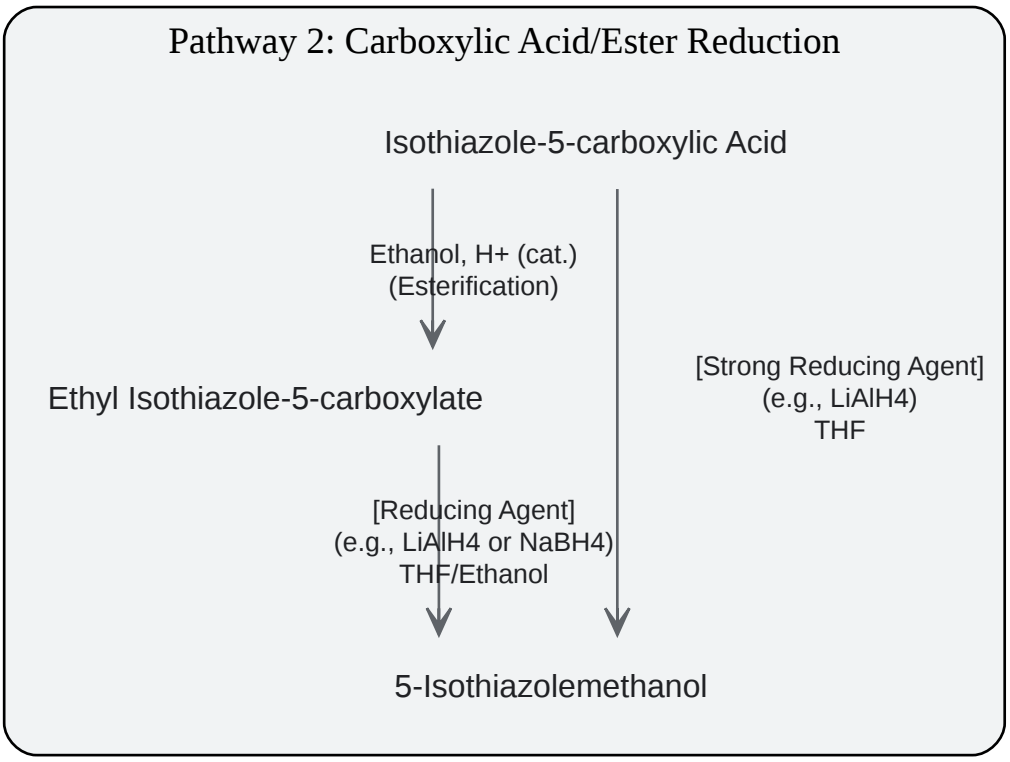
Caption: Reduction of isothiazole-5-carbaldehyde to **5-isothiazolemethanol**.

Pathway 2: Reduction of Isothiazole-5-carboxylic Acid or its Esters

This pathway involves the reduction of isothiazole-5-carboxylic acid. Due to the lower reactivity of carboxylic acids compared to aldehydes, a strong reducing agent like lithium aluminum hydride (LiAlH4) is typically required. Alternatively, the carboxylic acid can be first converted to an ester, which can then be reduced under milder conditions with reagents such as sodium borohydride. This two-step approach can offer better chemoselectivity if other reducible functional groups are present in the molecule.

Reaction Scheme:

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Caption: Synthesis of **5-isothiazolemethanol** via reduction of the carboxylic acid or its ester.

Data Presentation

The following table summarizes the key quantitative data for the proposed synthetic pathways. The values are representative and may vary based on specific reaction conditions and scale.

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Pathway	Starting Material	Reducing Agent	Solvent	Typical Yield (%)	Purity (%)
1	Isothiazole-5-carbaldehyde	Sodium Borohydride ($NaBH_4$)	Methanol or Ethanol	85-95	>95
2a	Isothiazole-5-carboxylic Acid	Lithium Aluminum Hydride ($LiAlH_4$)	Tetrahydrofuran (THF)	70-85	>95
2b	Ethyl Isothiazole-5-carboxylate	Lithium Aluminum Hydride ($LiAlH_4$)	Tetrahydrofuran (THF)	80-90	>95
2c	Ethyl Isothiazole-5-carboxylate	Sodium Borohydride ($NaBH_4$)	Ethanol	75-85	>95

Experimental Protocols

The following are detailed, generalized methodologies for the key experiments described above.

Experimental Protocol 1: Synthesis of **5-Isothiazolemethanol** from Isothiazole-5-carbaldehyde

Objective: To synthesize **5-isothiazolemethanol** via the reduction of isothiazole-5-carbaldehyde using sodium borohydride.

Materials:

- Isothiazole-5-carbaldehyde (1.0 eq)
- Sodium borohydride ($NaBH_4$) (1.5 eq)
- Methanol (or Ethanol)

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- Deionized water
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Ethyl acetate
- Anhydrous magnesium sulfate ($MgSO_4$)
- Round-bottom flask
- Magnetic stirrer
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, dissolve isothiazole-5-carbaldehyde in methanol.
- Cool the solution to 0 °C using an ice bath.
- Slowly add sodium borohydride in small portions to the stirred solution, maintaining the temperature below 10 °C.
- After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for 2-4 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Once the reaction is complete, carefully quench the reaction by the slow addition of deionized water at 0 °C.
- Add saturated aqueous ammonium chloride solution to the mixture.

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- Concentrate the mixture under reduced pressure using a rotary evaporator to remove the bulk of the methanol.
- Extract the aqueous residue with ethyl acetate (3 x volume of aqueous layer).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude **5-isothiazolemethanol**.
- Purify the crude product by column chromatography on silica gel if necessary.

Experimental Protocol 2: Synthesis of **5-Isothiazolemethanol** from Isothiazole-5-carboxylic Acid via $LiAlH_4$ Reduction

Objective: To synthesize **5-isothiazolemethanol** by the direct reduction of isothiazole-5-carboxylic acid using lithium aluminum hydride.

Materials:

- Isothiazole-5-carboxylic acid (1.0 eq)
- Lithium aluminum hydride ($LiAlH_4$) (2.0-3.0 eq)
- Anhydrous tetrahydrofuran (THF)
- Deionized water
- 15% aqueous sodium hydroxide (NaOH) solution
- Ethyl acetate
- Anhydrous sodium sulfate (Na_2SO_4)
- Three-neck round-bottom flask
- Dropping funnel

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- Reflux condenser
- Inert atmosphere (Nitrogen or Argon)
- Magnetic stirrer
- Ice bath

Procedure:

- Set up a dry three-neck round-bottom flask equipped with a magnetic stirrer, dropping funnel, and reflux condenser under an inert atmosphere.
- Suspend lithium aluminum hydride in anhydrous THF in the flask and cool to 0 °C.
- Dissolve isothiazole-5-carboxylic acid in anhydrous THF and add it to the dropping funnel.
- Add the solution of the carboxylic acid dropwise to the $LiAlH_4$ suspension at a rate that maintains the internal temperature below 10 °C.
- After the addition is complete, allow the mixture to warm to room temperature and then heat to reflux for 4-8 hours.
- Monitor the reaction by TLC.
- Upon completion, cool the reaction mixture to 0 °C.
- Carefully quench the reaction by the sequential dropwise addition of deionized water, followed by 15% aqueous NaOH solution, and then more deionized water (Fieser workup).
- Stir the resulting granular precipitate for 30 minutes, then filter it off and wash thoroughly with THF and ethyl acetate.
- Combine the filtrate and washes, and dry over anhydrous sodium sulfate.
- Filter and concentrate the solvent under reduced pressure to afford the crude **5-isothiazolemethanol**.

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- Purify by column chromatography on silica gel as needed.

Experimental Protocol 3: Two-Step Synthesis of 5-Isothiazolemethanol from Isothiazole-5-carboxylic Acid

Step 3a: Esterification of Isothiazole-5-carboxylic Acid

Objective: To synthesize ethyl isothiazole-5-carboxylate from isothiazole-5-carboxylic acid.

Materials:

- Isothiazole-5-carboxylic acid (1.0 eq)
- Absolute ethanol
- Concentrated sulfuric acid (catalytic amount)
- Sodium bicarbonate ($NaHCO_3$) solution
- Ethyl acetate
- Anhydrous sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer

Procedure:

- To a solution of isothiazole-5-carboxylic acid in absolute ethanol, add a catalytic amount of concentrated sulfuric acid.
- Heat the mixture at reflux for 6-12 hours.
- Monitor the reaction by TLC.

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- After completion, cool the reaction mixture to room temperature and remove the ethanol under reduced pressure.
- Dissolve the residue in ethyl acetate and wash with saturated aqueous sodium bicarbonate solution until effervescence ceases, followed by a wash with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate to give ethyl isothiazole-5-carboxylate.

Step 3b: Reduction of Ethyl Isothiazole-5-carboxylate

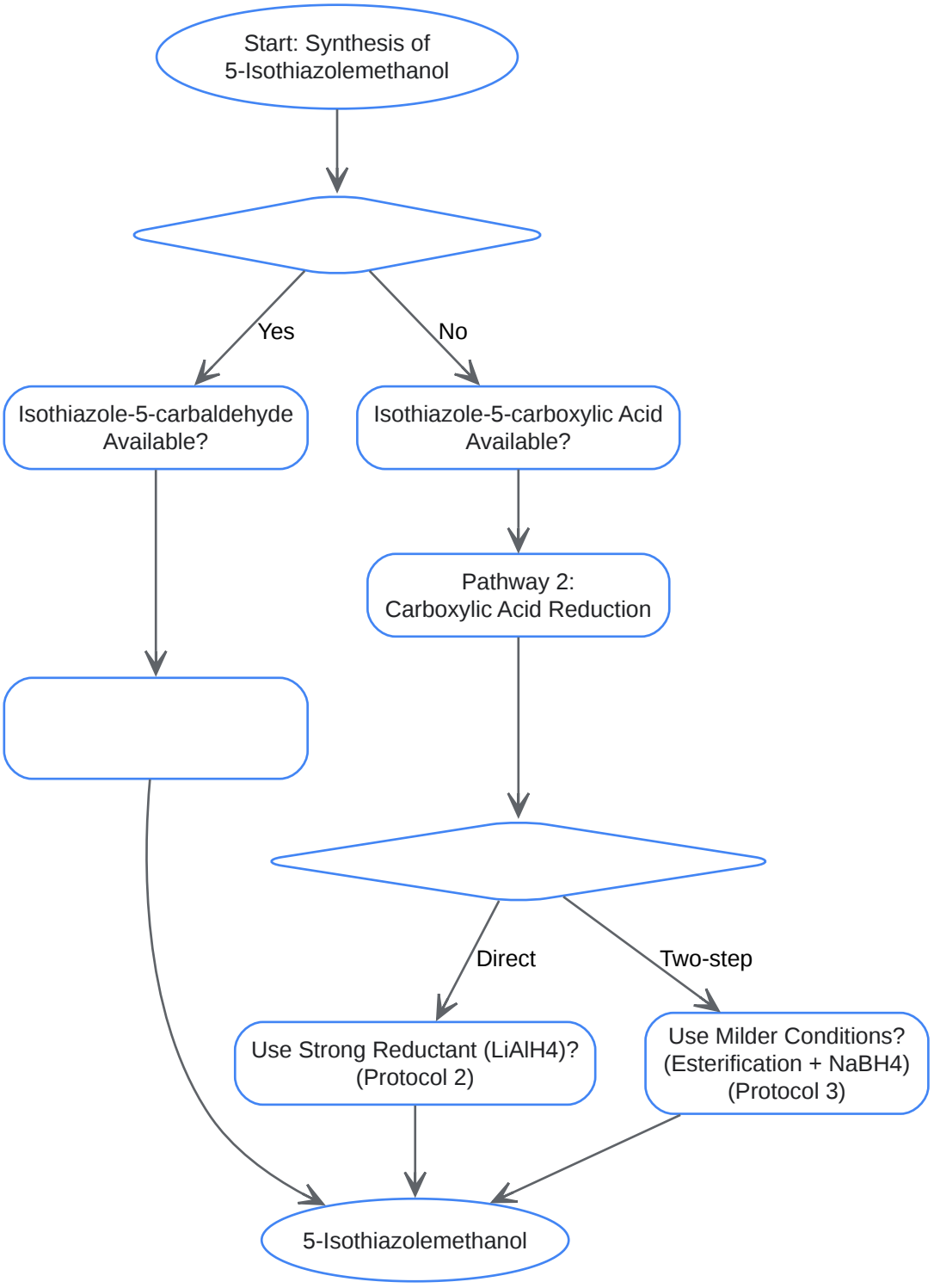
Objective: To reduce ethyl isothiazole-5-carboxylate to **5-isothiazolemethanol**.

Follow the procedure outlined in Experimental Protocol 1 or Experimental Protocol 2, using ethyl isothiazole-5-carboxylate as the starting material. For reduction with $NaBH_4$, an alcoholic solvent like ethanol is suitable. For reduction with $LiAlH_4$, an ethereal solvent like THF is required.

Logical Workflow

The decision-making process for selecting a synthetic pathway is outlined below.

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Caption: Decision workflow for the synthesis of **5-isothiazolemethanol**.

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This guide provides a comprehensive framework for the synthesis of **5-isothiazolemethanol**. Researchers and drug development professionals are encouraged to adapt and optimize these protocols based on their specific laboratory conditions and the scale of the synthesis.

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